

Isododecanol: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isododecanol*

Cat. No.: *B128213*

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Abstract: **Isododecanol**, a C12 branched-chain fatty alcohol (BCFA), is a versatile molecule with significant applications ranging from industrial solvents to advanced pharmaceutical formulations. Its unique branched structure confers distinct physicochemical properties, such as low viscosity and a non-greasy feel, making it a valuable component in cosmetics and topical drug delivery systems.[1][2][3] In the realm of drug development, BCFAs like **isododecanol** are gaining prominence as critical "assembly modules" in self-assembling prodrug nanoassemblies, offering a strategic approach to balance therapeutic efficacy with safety.[4][5] This technical guide provides an in-depth overview of **isododecanol**, covering its chemical properties, synthesis, biological significance as a BCFA, and applications in drug development, supplemented with detailed experimental methodologies and data.

Chemical and Physical Properties

Isododecanol is a primary alcohol characterized by a branched C12 aliphatic chain. The most common isomer is 10-methylundecan-1-ol.[6][7] Its branched nature prevents the tight packing that is characteristic of its linear counterpart, 1-dodecanol, leading to distinct physical properties.[8] A summary of its key properties is presented in Table 1.

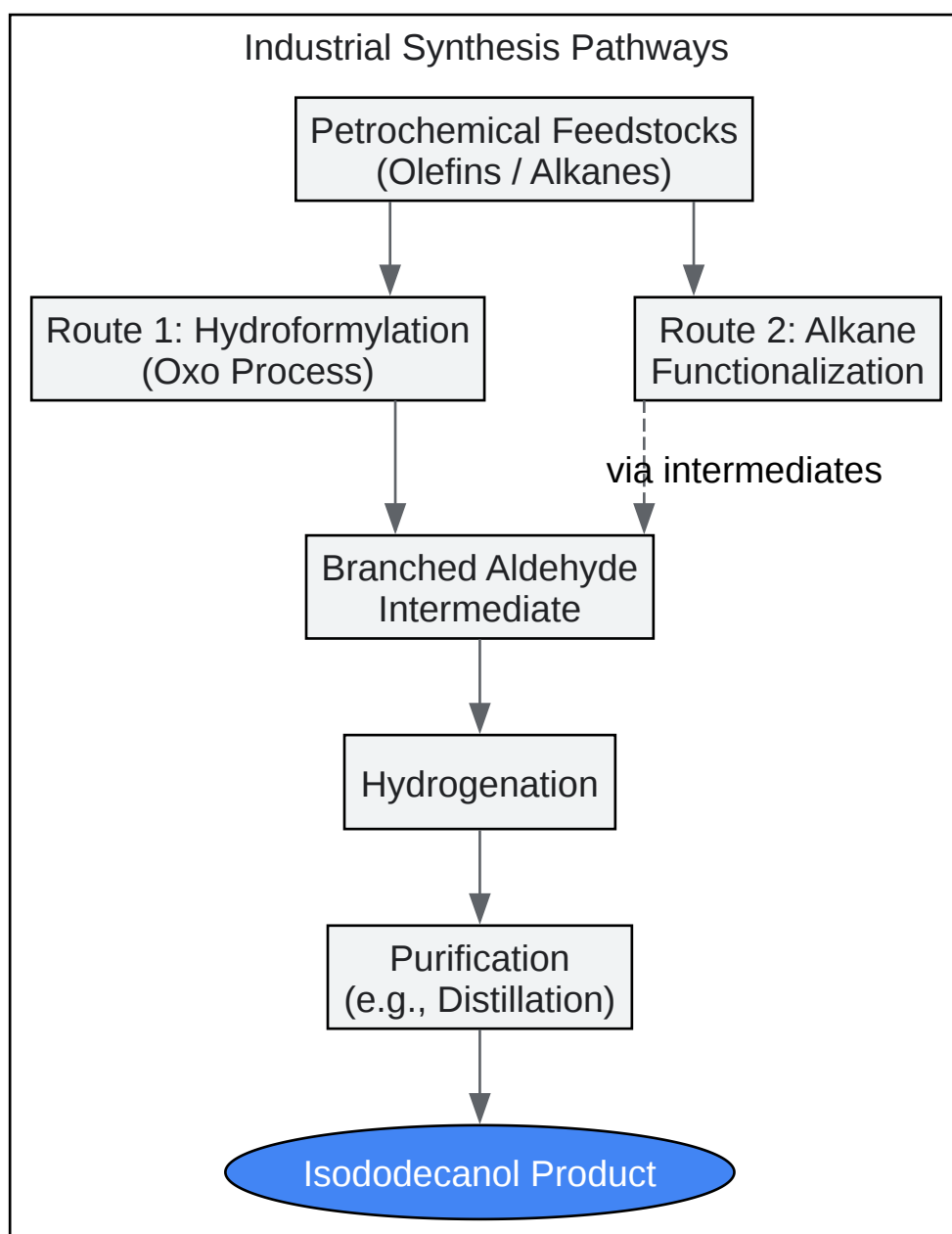
Table 1: Physicochemical Properties of **Isododecanol**

Property	Value	Source(s)
Chemical Name	Isododecanol; 10-methylundecan-1-ol	[6] [7]
Synonyms	Isolauryl alcohol, Isododecyl alcohol, Exxal 12	[6] [9]
CAS Number	25428-98-2; 20194-45-0	[6] [7] [10]
Molecular Formula	C ₁₂ H ₂₆ O	[2] [6] [7]
Molecular Weight	186.33 g/mol	[6] [7] [10]
Appearance	Colorless liquid	[1]
Boiling Point	~250.85 °C (estimate)	[11]
Melting Point	~16.85 °C (estimate)	[11]
Density	~0.8429 g/cm ³ (estimate)	[11]
Solubility	Insoluble in water; Slightly soluble in Chloroform, Methanol	[1] [11]
LogP	3.75550	[6] [11]
XLogP3	5.4	[6] [7] [11]
Hydrogen Bond Donor Count	1	[6] [11]

| Hydrogen Bond Acceptor Count| 1 |[\[6\]](#)[\[11\]](#) |

Synthesis of Isododecanol

The industrial production of branched-chain fatty alcohols like **isododecanol** primarily relies on petrochemical feedstocks. The two dominant synthesis routes are the hydroformylation of olefins and the functionalization of alkane precursors.[\[10\]](#) These high-throughput methods are designed for cost-effective, large-scale production.



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Figure 1: Generalized industrial synthesis workflow for **isododecanol**.

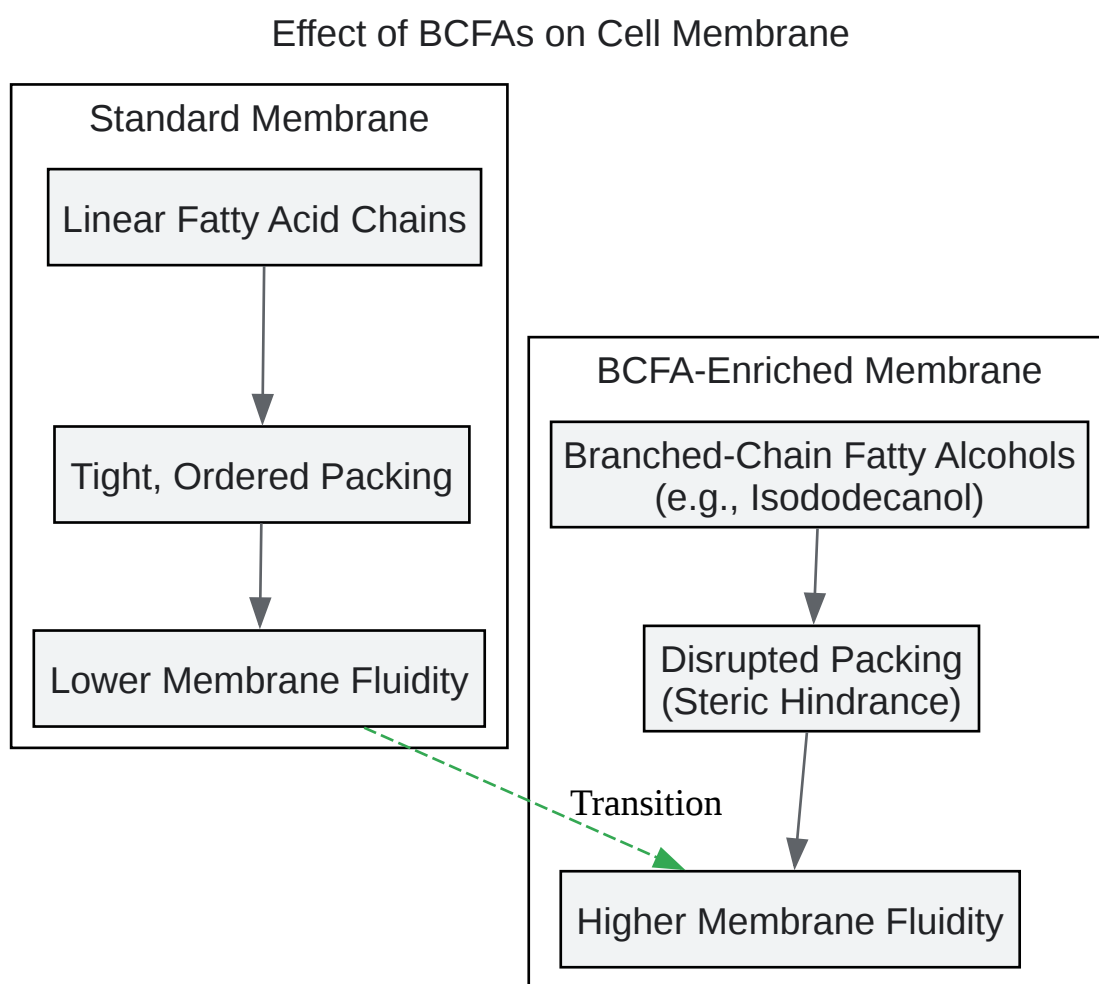
Biological Significance of Branched-Chain Fatty Alcohols (BCFAs)

BCFAs are a unique class of lipids that play crucial roles in various biological systems. Their branched structure is key to their function, particularly in modulating the properties of cellular

membranes.[8]

Modulation of Membrane Fluidity

Unlike their straight-chain counterparts, the methyl branches on BCFAs disrupt the orderly packing of lipid acyl chains within a membrane bilayer. This steric hindrance increases membrane fluidity, which is vital for the proper function of embedded proteins and signaling pathways.[8] This mechanism is analogous to the role of unsaturated fatty acids in maintaining membrane homeostasis in eukaryotes.[8]



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Figure 2: Impact of BCFAs on the physical properties of cell membranes.

Antimicrobial Activity

Several BCFAs demonstrate significant antibacterial activity, often by disrupting the integrity of the bacterial cell membrane.[8] Studies have shown that the efficacy of fatty alcohols against pathogens like *Staphylococcus aureus* is dependent on the length of their aliphatic carbon chain, with C12 (dodecanol) and C13 showing high activity.[8]

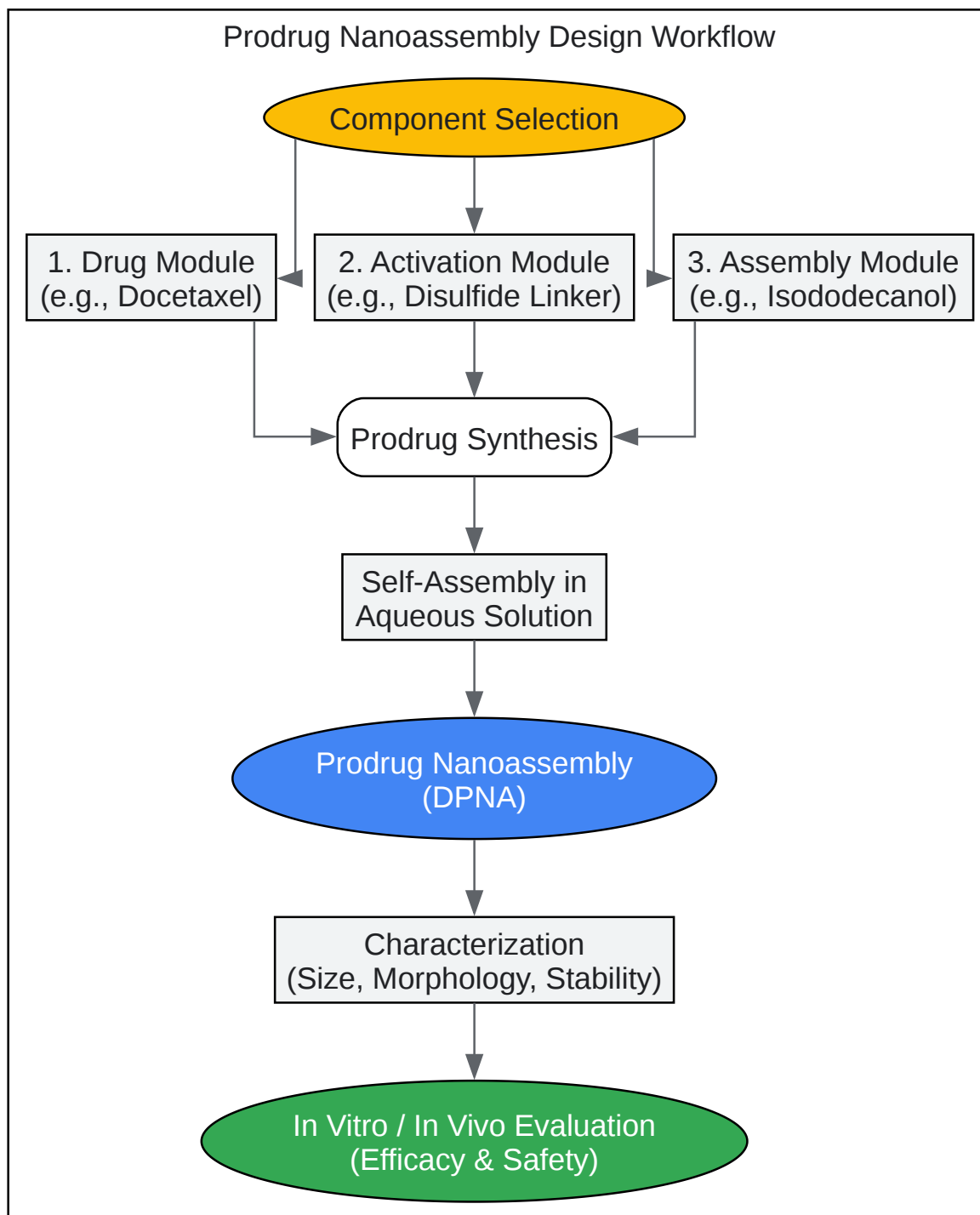
Applications in Drug Development

The unique properties of BCFAs make them attractive for pharmaceutical applications, particularly in drug delivery. Prodrugs modified with branched-chain fatty alcohols often exhibit superior self-assembly capabilities compared to those with straight-chain alcohols due to greater steric hindrance.[4]

Prodrug Nanoassemblies

A key challenge in cancer chemotherapy is balancing efficacy with systemic toxicity.[4] Self-assembling prodrug nanoassemblies offer a promising solution. In this strategy, a drug molecule is linked to an "assembly module" (such as a BCFA) via a cleavable "activation module" (e.g., a disulfide bond sensitive to the tumor microenvironment). The BCFA drives the self-assembly of the prodrug into nanoparticles.

Recent studies have designed docetaxel (DTX) prodrugs using BCFAs of varying lengths (C16 to C24) as assembly modules.[5] The results indicate that the carbon chain length of the BCFA significantly affects the stability, drug release profile, and ultimately the safety and efficacy of the nanoassemblies.[4][5] This highlights the potential to fine-tune therapeutic outcomes by carefully selecting the BCFA component.



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Figure 3: Workflow for the rational design of BCFA-based prodrug nanoassemblies.

Experimental Protocols

This section provides generalized methodologies for key experiments relevant to the synthesis and characterization of **isododecanol** and its derivatives, such as in prodrug nanoassemblies.

Purity Assessment by Gas Chromatography (GC)

This protocol is a representative method for determining the purity of a fatty alcohol like **isododecanol**.

- Objective: To quantify the purity of an **isododecanol** sample.
- Instrumentation: Gas chromatograph with a Flame Ionization Detector (FID).
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5 or equivalent).
- Methodology:
 - Sample Preparation: Prepare a dilute solution of the **isododecanol** sample (e.g., 1 mg/mL) in a suitable volatile solvent like hexane or ethyl acetate.
 - GC Conditions:
 - Injector Temperature: 250 °C
 - Detector Temperature: 280 °C
 - Carrier Gas: Helium or Hydrogen at a constant flow rate.
 - Oven Temperature Program: Start at a low temperature (e.g., 80 °C), hold for 2 minutes, then ramp at a controlled rate (e.g., 10 °C/min) to a final temperature (e.g., 240 °C) and hold for 5-10 minutes.
 - Injection: Inject 1 µL of the prepared sample into the GC.
 - Data Analysis: The purity is calculated based on the area percent of the main **isododecanol** peak relative to the total area of all peaks in the chromatogram.

Characterization of Nanoassemblies by Transmission Electron Microscopy (TEM)

This protocol describes how to visualize the morphology and size of prodrug nanoassemblies.

[5]

- Objective: To determine the size, shape, and morphology of self-assembled nanoparticles.
- Instrumentation: Transmission Electron Microscope.
- Methodology:
 - Sample Preparation: Place a drop of the diluted nanoassembly suspension (e.g., 0.1 mg/mL in deionized water) onto a carbon-coated copper grid.
 - Staining (Optional but common): After 1-2 minutes, wick away the excess liquid with filter paper. Apply a drop of a negative staining agent (e.g., 2% phosphotungstic acid or uranyl acetate) to the grid for 30-60 seconds. Wick away the excess stain.
 - Drying: Allow the grid to air-dry completely before loading it into the microscope.
 - Imaging: Observe the sample under the TEM at an appropriate acceleration voltage. Capture images at various magnifications to assess morphology and perform size distribution analysis using appropriate software.

Safety and Handling

Isododecanol is a flammable liquid and should be handled with appropriate care.[1]

- Hazards: Flammable liquid and vapor. May cause skin and respiratory system irritation.[1] It may be fatal if swallowed and enters the airways (aspiration hazard).
- Precautions: Keep away from heat, sparks, open flames, and other ignition sources.[12] Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including protective gloves and eye/face protection.[1]
- Storage: Store in a cool, well-ventilated place in a tightly closed container.[12]

Conclusion

Isododecanol is more than a simple solvent or emollient; it is a functional molecule whose branched structure imparts valuable properties for advanced applications. As a branched-chain fatty alcohol, it plays a role in modulating biological membranes and demonstrates potential as an antimicrobial agent.[8] For drug development professionals, the ability of BCFAs like **isododecanol** to act as effective assembly modules in prodrug nanoassemblies opens new avenues for creating safer and more effective therapeutics.[4] Continued research into the rational design of BCFA-based delivery systems will be critical for advancing this promising field.

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- To cite this document: BenchChem. [Isododecanol: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128213#isododecanol-as-a-branched-chain-fatty-alcohol]

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